

# An In-depth Technical Guide to the Safe Handling of Cycloundecane

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## Compound of Interest

Compound Name: **Cycloundecane**

Cat. No.: **B11939692**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and detailed handling protocols for **cycloundecane** (CAS No: 294-41-7), a saturated cyclic organic compound. The information is intended to ensure the safe use of this chemical in a laboratory research and development setting.

## Chemical Identification and Physical Properties

**Cycloundecane** is a cycloalkane with the chemical formula  $C_{11}H_{22}$ .<sup>[1][2]</sup> It is a stable compound under standard conditions.<sup>[2]</sup> Key identifiers and physical properties are summarized in the tables below.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	cycloundecane
CAS Number	294-41-7
Molecular Formula	C <sub>11</sub> H <sub>22</sub> <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	154.29 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
InChIKey	KYTNZWWKKKJXFS-UHFFFAOYSA-N
SMILES	C1CCCCCCCCC1

Table 2: Physical and Chemical Properties

Property	Value
Boiling Point	218.4 °C at 760 mmHg <a href="#">[3]</a>
Melting Point	-7.3 °C <a href="#">[3]</a>
Density	0.79 g/cm <sup>3</sup> <a href="#">[3]</a>
Flash Point	73.7 °C <a href="#">[3]</a>
Vapor Pressure	0.185 mmHg at 25°C <a href="#">[3]</a>
Water Solubility	Log10 of Water solubility in mol/l: -4.32 (Crippen Calculated Property) <a href="#">[4]</a>
Octanol/Water Partition Coefficient (logP)	4.291 (Crippen Calculated Property) <a href="#">[4]</a>

## Hazard Identification and GHS Classification

**Cycloundecane** is classified as a hazardous substance. The primary hazard is acute oral toxicity.[\[1\]](#) The GHS classification is based on a notification to the ECHA C&L Inventory.[\[1\]](#)

Table 3: GHS Classification

Classification	Code	Description
Acute Toxicity, Oral	Acute Tox. 3	Toxic if swallowed. <a href="#">[1]</a>

Pictogram:



Signal Word: Danger[\[1\]](#)

Hazard Statements:

- H301: Toxic if swallowed.[\[1\]](#)

Precautionary Statements:

- P264: Wash hands thoroughly after handling.[\[1\]](#)
- P270: Do not eat, drink or smoke when using this product.[\[1\]](#)
- P301+P316: IF SWALLOWED: Get emergency medical help immediately.[\[1\]](#)
- P321: Specific treatment (see supplemental first aid instruction on this label).[\[1\]](#)
- P330: Rinse mouth.[\[1\]](#)
- P405: Store locked up.[\[1\]](#)
- P501: Dispose of contents/container to an approved waste disposal plant.[\[1\]](#)

Note: A safety data sheet for the related compound, methyl-**cycloundecane**, indicates it may cause skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).[\[5\]](#) While not officially classified for **cycloundecane**, these potential hazards should be considered when handling.

## Experimental Protocols for Safe Handling

The following protocols are based on the GHS precautionary statements and standard laboratory practices for handling toxic substances.

### 3.1 Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **cycloundecane** to determine the appropriate PPE. The following is a general guideline:

- Eye Protection: Chemical safety goggles or a face shield are mandatory.
- Hand Protection: Chemically resistant gloves (e.g., nitrile) must be worn. Inspect gloves for any signs of degradation or puncture before use.
- Skin and Body Protection: A lab coat is required. For larger quantities or when there is a risk of splashing, a chemical-resistant apron and additional protective clothing should be used.
- Respiratory Protection: Use in a well-ventilated area, preferably a chemical fume hood. If there is a risk of generating aerosols or vapors, a respirator may be necessary.

### 3.2 Handling and Storage

- Handling:
  - Ensure the work area is clean and uncluttered.
  - Work in a well-ventilated area, such as a chemical fume hood.
  - Avoid all personal contact with the substance.
  - Do not eat, drink, or smoke in the handling area.[\[1\]](#)
  - Weigh and transfer the substance carefully to avoid creating dust or aerosols.
  - After handling, wash hands thoroughly with soap and water.[\[1\]](#)
- Storage:
  - Store in a tightly closed, properly labeled container.

- Store in a cool, dry, and well-ventilated area.
- Store locked up, with access restricted to authorized personnel.[[1](#)]
- Store away from incompatible materials, such as strong oxidizing agents.

### 3.3 Spill and Leak Procedures

- Evacuate: Immediately evacuate the area of all non-essential personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., vermiculite, sand, or earth). Do not use combustible materials, such as sawdust.
- Collect: Carefully collect the absorbed material and place it into a sealed, labeled container for disposal.
- Clean: Clean the spill area with a suitable solvent, followed by soap and water.
- Dispose: Dispose of all contaminated materials as hazardous waste according to local, state, and federal regulations.

### 3.4 First Aid Measures

- If Swallowed:
  - Rinse mouth with water.[[1](#)]
  - Do not induce vomiting.
  - Call a poison control center or doctor immediately for treatment advice.[[1](#)]
- If on Skin:
  - Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.
  - Get medical attention if irritation develops.

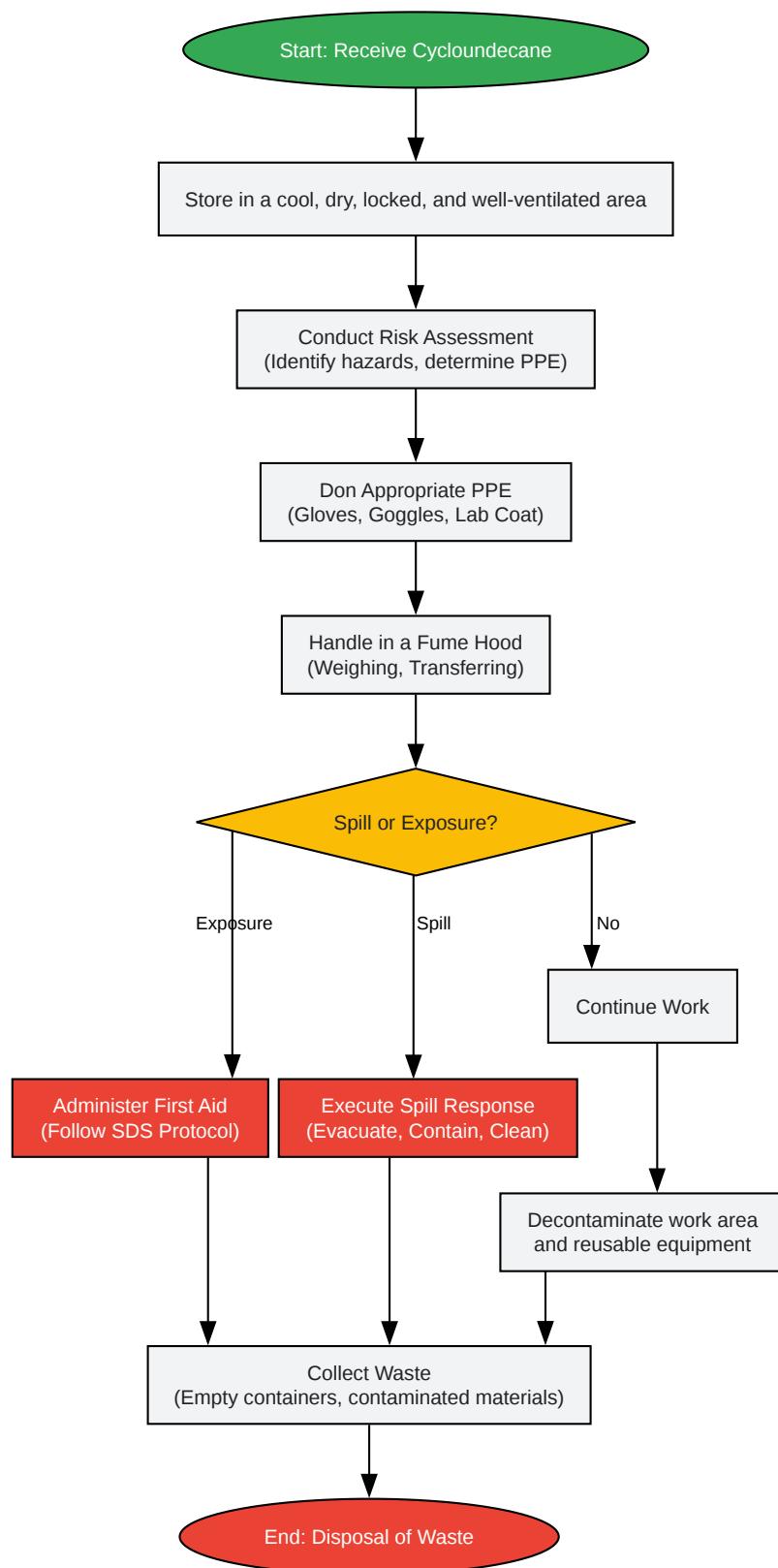
- If in Eyes:
  - Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.
  - Remove contact lenses, if present and easy to do. Continue rinsing.
  - Get medical attention.
- If Inhaled:
  - Move the person to fresh air.
  - If not breathing, give artificial respiration.
  - Get medical attention.

### 3.5 Disposal

Dispose of **cycloundecane** and any contaminated materials in accordance with all applicable local, state, and federal regulations.<sup>[1]</sup> Do not allow the chemical to enter drains or waterways.

## Logical Workflow for Safe Handling

The following diagram illustrates the key decision points and procedures for the safe handling of **cycloundecane** from receipt to disposal.

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Caption: A workflow for the safe handling of **cycloundecane**.

## Toxicological and Ecological Information

Detailed toxicological and ecological data for **cycloundecane** is limited.

- Acute Toxicity: Toxic if swallowed (Acute Tox. 3).[[1](#)]
- Carcinogenicity: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC, ACGIH, NTP, or OSHA.[[5](#)]
- Persistence and Degradability: No data available.[[5](#)]
- Bioaccumulative Potential: No data available.[[5](#)]
- Mobility in Soil: No data available.[[5](#)]

Given the lack of comprehensive data, it is prudent to handle **cycloundecane** with a high degree of caution and to prevent its release into the environment.

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